

# (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid stability in aqueous solution

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## Compound of Interest

Compound Name: (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

Cat. No.: B092257

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## Technical Support Center: (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** in aqueous solutions.

## Frequently Asked Questions (FAQs)

**Q1:** What are the typical storage conditions for **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** solutions?

**A1:** Based on stability studies of similar quinazoline derivatives, it is recommended to store aqueous solutions of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** at 22°C (room temperature) and protected from light. Some studies have shown that quinazoline derivatives in aqueous solutions are stable for up to 624 hours when stored in the dark.[\[1\]](#) Solutions in DMSO may exhibit lower stability.[\[1\]](#)[\[2\]](#)

**Q2:** What factors can influence the stability of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** in aqueous solution?

A2: The stability of quinazoline derivatives, including **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid**, in aqueous solution is primarily affected by pH, temperature, and light.

- pH: Quinazoline derivatives can undergo significant decomposition in both acidic and alkaline conditions.[\[3\]](#)
- Temperature: While room temperature (22°C) has been suggested as a suitable storage temperature, higher temperatures can accelerate degradation.[\[1\]](#)
- Light: Exposure to normal room lighting and UV radiation can cause degradation.[\[1\]](#) It is crucial to protect solutions from light.

Q3: What are the potential degradation pathways for **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid**?

A3: The primary degradation pathways for quinazoline derivatives are hydrolysis and photolysis.

- Hydrolysis: Under acidic or alkaline conditions, the quinazoline ring can be cleaved.[\[3\]](#)
- Photolysis: Exposure to light, particularly UV radiation, can lead to the formation of a variety of degradation products.[\[1\]](#)[\[3\]](#) Laser radiation has been shown to break chemical bonds in the quinazoline structure.[\[1\]](#)

Q4: What analytical methods are suitable for assessing the stability of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid**?

A4: High-Performance Liquid Chromatography (HPLC) with UV detection is a robust method for stability testing, as it can separate the parent compound from its degradation products.[\[3\]](#)[\[4\]](#)[\[5\]](#) UV-Vis spectroscopy can also be used to monitor changes in the concentration of the compound over time.[\[1\]](#)[\[6\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation in aqueous solution	Low aqueous solubility of the compound.	<ul style="list-style-type: none"><li>- Adjust the pH of the solution.</li><li>- Consider the use of co-solvents such as DMSO, but be aware of potential stability implications.[1][5]</li></ul>
Rapid loss of compound concentration	Degradation due to light exposure or inappropriate pH.	<ul style="list-style-type: none"><li>- Ensure solutions are protected from light by using amber vials or covering containers with aluminum foil.</li><li>- Buffer the aqueous solution to a neutral pH.</li></ul>
Appearance of unknown peaks in HPLC chromatogram	Formation of degradation products.	<ul style="list-style-type: none"><li>- Perform forced degradation studies (see Experimental Protocols) to intentionally generate and identify potential degradation products.</li><li>- Use a stability-indicating HPLC method that can resolve the parent compound from all potential degradants.</li></ul>
Inconsistent stability results	Variability in storage conditions.	<ul style="list-style-type: none"><li>- Strictly control temperature and light exposure during the experiment.</li><li>- Ensure consistent preparation of solutions for each time point.</li></ul>

## Quantitative Stability Data for Quinazoline Derivatives

The following table summarizes stability data for various quinazoline derivatives from published studies. Note: This data is not specific to **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** but can provide a general indication of the stability of this class of compounds.

Compound	Solvent	Concentration	Storage Conditions	Stability Duration	Analytical Method	Reference
BG1189	Water	$10^{-3}$ M	22°C, in the dark	624 hours	UV-Vis Spectroscopy	<a href="#">[1]</a>
BG1190	Water	$10^{-3}$ M	22°C, in the dark	624 hours	UV-Vis Spectroscopy	<a href="#">[1]</a>
BG1189	DMSO	Not specified	22°C, in the dark	552 hours	UV-Vis Spectroscopy	<a href="#">[1]</a>
BG1190	DMSO	Not specified	22°C, in the dark	216 hours	UV-Vis Spectroscopy	<a href="#">[1]</a>
Various Derivatives						
Prazosin, Terazosin, Doxazosin	0.2% DMSO	Not specified	Not specified	Up to 96 hours	HPLC	<a href="#">[5]</a>
Prazosin, Terazosin, Doxazosin	0.1 M HCl	Not specified	80°C	Significant decomposition	Not specified	<a href="#">[3]</a>
Prazosin, Terazosin, Doxazosin	0.1 M NaOH	Not specified	80°C	Complete degradation	Not specified	<a href="#">[3]</a>

## Experimental Protocols

### Protocol for Forced Degradation Study

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the compound.

#### 1. Preparation of Stock Solution:

- Prepare a stock solution of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** in a suitable solvent (e.g., methanol or DMSO) at a concentration of 1 mg/mL.

## 2. Stress Conditions:

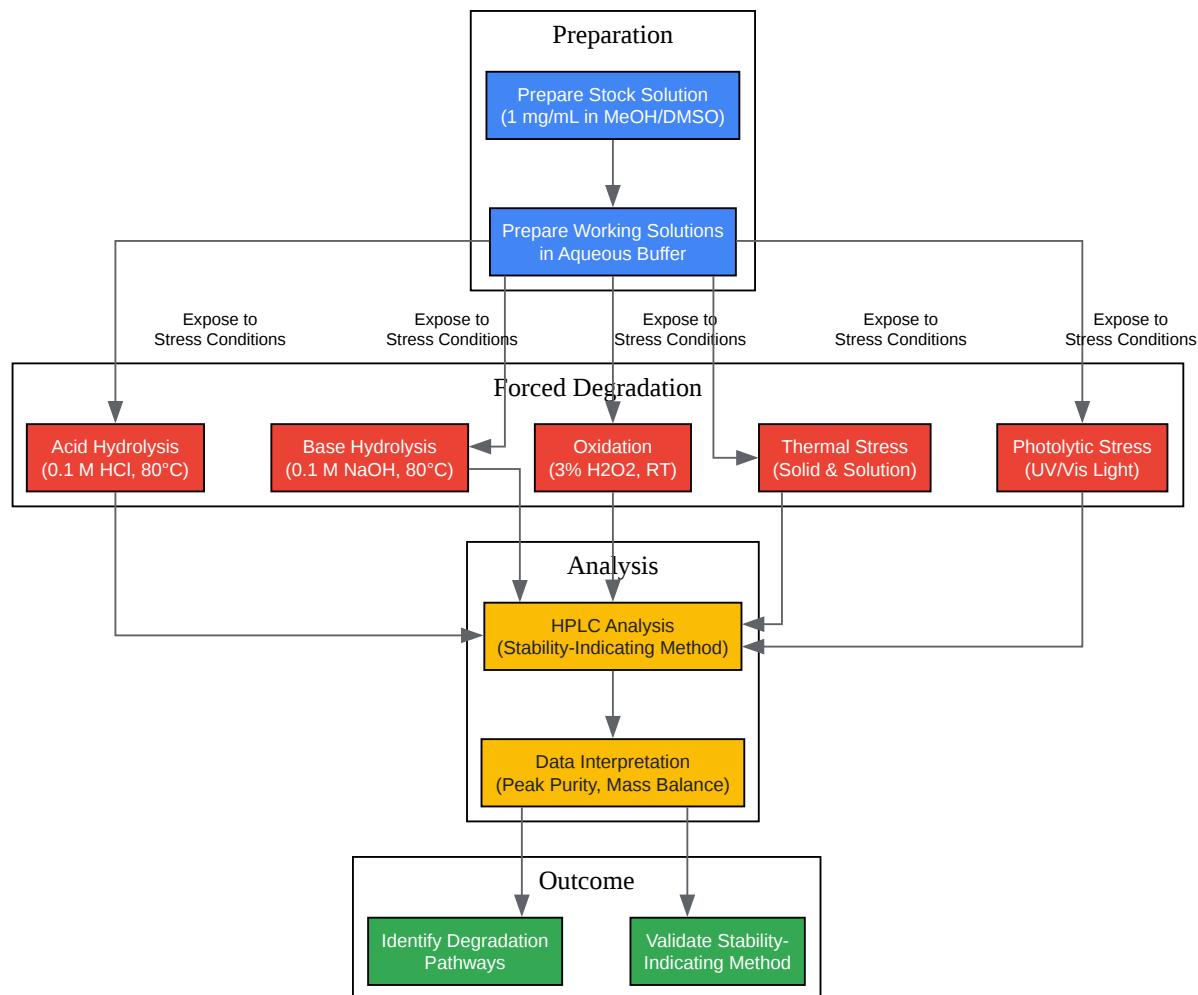
- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Incubate at 80°C for a specified time (e.g., 2, 4, 8, 24 hours). After incubation, neutralize the solution with 0.1 M NaOH.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Incubate at 80°C for a specified time. After incubation, neutralize the solution with 0.1 M HCl.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Store at room temperature, protected from light, for a specified time.
- Thermal Degradation: Place the solid compound in an oven at a high temperature (e.g., 105°C) for a specified time. Also, reflux a solution of the compound in a neutral solvent.
- Photolytic Degradation: Expose a solution of the compound to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.

## 3. Sample Analysis:

- Analyze all stressed samples, along with a control sample (un-stressed), by a stability-indicating HPLC method.
- Monitor for the appearance of new peaks and the decrease in the peak area of the parent compound.

# Visualizations

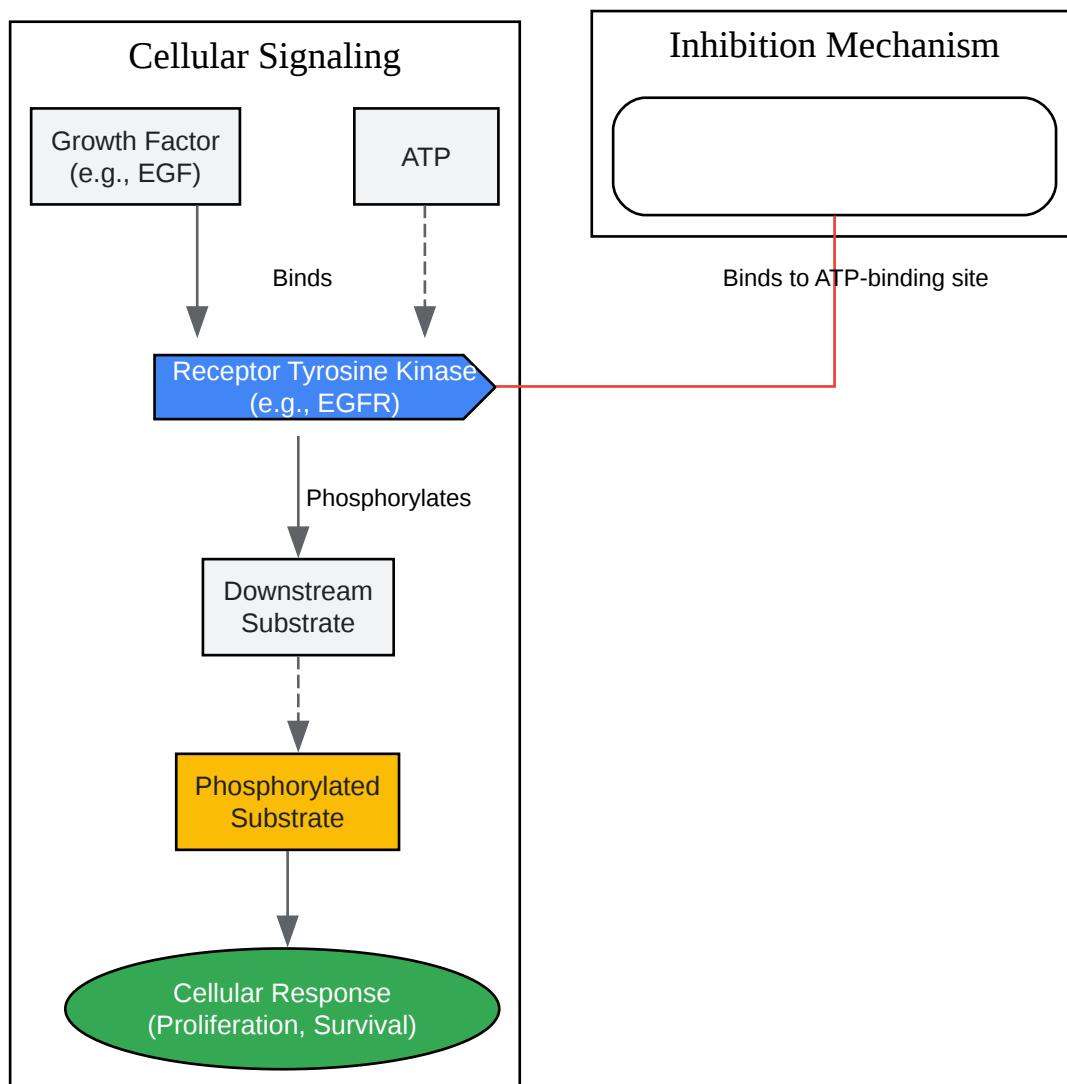
## Experimental Workflow for Stability Assessment



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Caption: Workflow for conducting forced degradation studies.

# General Signaling Pathway for Quinazoline-based Kinase Inhibitors



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Caption: General mechanism of kinase inhibition by quinazoline derivatives.

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